

An In-depth Technical Guide to 1,1-Diethoxycyclohexane

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Compound of Interest

Compound Name: 1,1-Diethoxycyclohexane

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This technical guide provides comprehensive information on **1,1-Diethoxycyclohexane**, tailored for researchers, scientists, and professionals in drug development. This document covers its chemical identity, physicochemical properties, synthesis protocols, key applications, and safety data.

Chemical Identity and Nomenclature

1,1-Diethoxycyclohexane is an organic compound classified as a diethyl acetal of cyclohexanone.^[1] It is also commonly known by its synonyms, cyclohexanone diethyl acetal or cyclohexanone diethyl ketal.^{[1][2]}

Identifier	Value
IUPAC Name	1,1-diethoxycyclohexane ^{[1][2]}
CAS Number	1670-47-9 ^{[1][2][3][4]}
Molecular Formula	C ₁₀ H ₂₀ O ₂ ^{[1][2][3]}
Molecular Weight	172.26 g/mol ^{[1][2][3]}
InChI Key	MWUDABUKTZA ZCX-UHFFFAOYSA-N ^{[1][2]}
Canonical SMILES	CCOC1(CCCCC1)OCC ^{[1][2][3]}
European Community (EC) Number	216-798-0 ^{[2][3]}
UNII	84QSY8U161 ^{[1][3]}

Physicochemical Properties

1,1-Diethoxycyclohexane is a colorless to pale yellow liquid with a characteristic fruity, woody, and rum-like aroma.^{[1][2]} It is practically insoluble in water but soluble in organic solvents like ethanol.^{[1][2]}

Property	Value	Reference
Appearance	Colourless to pale yellow clear liquid	^{[1][2]}
Density	0.908 - 0.921 g/mL at 20-25°C	^{[1][4]}
Boiling Point	76-78 °C at 20 mmHg	^{[4][5][6]}
Flash Point	60.2 °C (140 °F)	^{[3][4]}
Refractive Index	n _{20/D} 1.4360	^{[3][4][5]}
Vapor Pressure	0.341 mmHg at 25°C	^{[3][4]}
LogP	2.71980	^[3]
Solubility	Insoluble in water; Soluble in ethanol	^{[1][2]}

Synthesis and Experimental Protocols

The primary method for synthesizing **1,1-Diethoxycyclohexane** is the acid-catalyzed reaction of cyclohexanone with ethanol or a trialkyl orthoformate, such as triethyl orthoformate.^{[1][7][8]}

Experimental Protocol: Synthesis from Cyclohexanone and Triethyl Orthoformate

This protocol is based on a documented synthesis procedure.^[7]

Materials:

- Cyclohexanone (4.45 g, 45.2 mmol)
- Triethyl orthoformate (7.05 g, 47.5 mmol)

- p-Toluenesulfonic acid monohydrate (0.04 g, catalyst)
- Ethanol (4.15 g, 90 mmol)
- Ethyl acetate (95 ml)
- D-isoascorbic acid (4.0 g, 22.7 mmol)
- Aluminum oxide (2 g)
- Celite®

Procedure:

- Combine cyclohexanone, triethyl orthoformate, p-toluenesulfonic acid, and ethanol in a 200-ml three-neck flask containing 95 ml of ethyl acetate.
- Heat the mixture to 100°C.
- After the formation of **1,1-diethoxycyclohexane**, add D-isoascorbic acid to the flask.
- Reflux the heterogeneous mixture for 5 hours until a clear solution is formed.
- Add aluminum oxide and stir the resulting suspension for an additional hour at room temperature.
- Filter the suspension over Celite®, and wash the filter cake three times with ethyl acetate.
- Concentrate the filtrate by evaporation at 35°C under reduced pressure (30 mbars) to yield the product.

A reported yield for a similar synthesis involving cyclohexanone and ethanol is approximately 59%.^[1]

Applications in Research and Drug Development

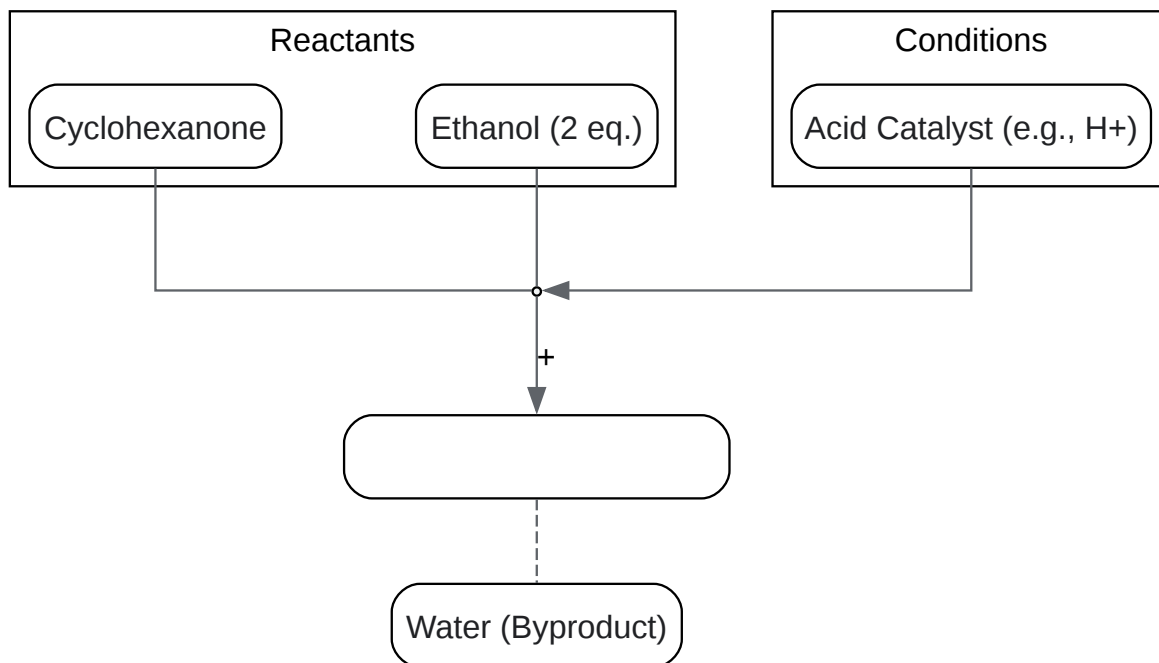
While not a therapeutic agent itself, **1,1-Diethoxycyclohexane** serves as a crucial intermediate and building block in organic synthesis, which is fundamental to drug development.

- **Protecting Group:** The diethyl acetal group is a common protecting group for the carbonyl functionality of ketones and aldehydes.^[1] This allows for selective chemical modifications at other sites of a complex molecule, a common strategy in the synthesis of active pharmaceutical ingredients (APIs). The acetal can be readily removed (deprotected) under acidic conditions to restore the carbonyl group.^[1]
- **Precursor to Cyclohexanone:** Through acid-catalyzed hydrolysis, **1,1-Diethoxycyclohexane** can be converted back to cyclohexanone.^[1] Cyclohexanone is a versatile precursor in the synthesis of numerous pharmaceuticals.^[1]
- **Solvent Applications:** Due to its relative inertness towards many functional groups and its low boiling point, it can be used as a solvent for specific extraction and recrystallization processes in a laboratory setting.^[1]
- **Flavoring Agent:** It is also recognized for its use as a flavoring agent in the food industry.^{[2][9]}

Diagrams and Workflows

Diagram 1: Synthesis of **1,1-Diethoxycyclohexane**

This diagram illustrates the acid-catalyzed reaction between cyclohexanone and ethanol to form the diethyl acetal.

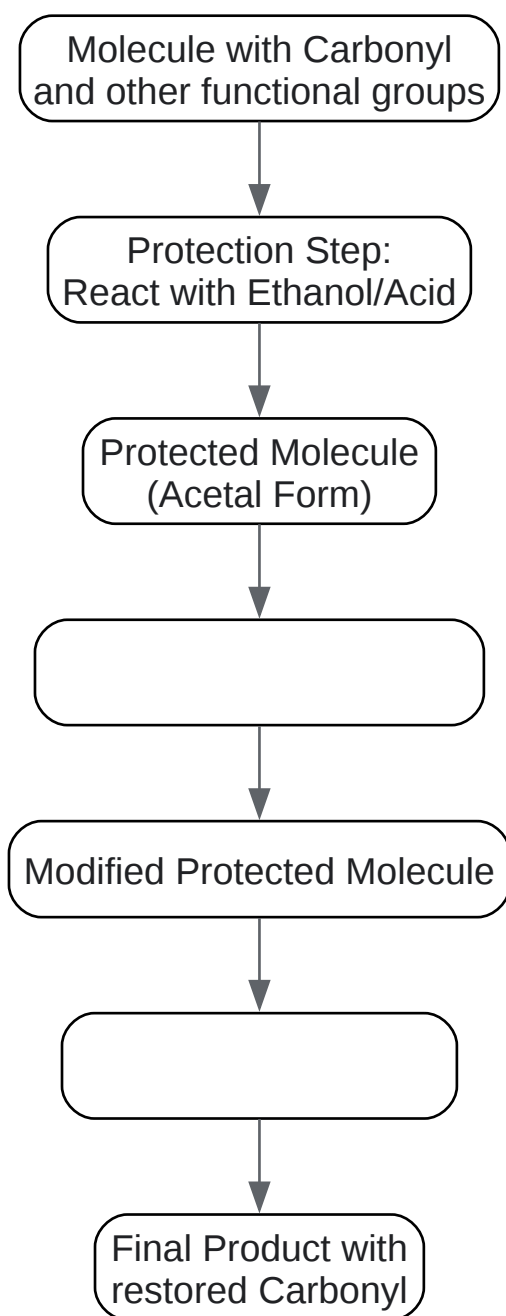


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Caption: Synthesis of **1,1-Diethoxycyclohexane** from cyclohexanone.

Diagram 2: Role as a Protecting Group

This workflow demonstrates the utility of **1,1-Diethoxycyclohexane** in a multi-step synthesis, specifically its function as a protecting group for a carbonyl.



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Caption: Workflow of carbonyl protection using acetal formation.

Safety and Handling

1,1-Diethoxycyclohexane is considered irritating to the eyes, respiratory system, and skin.[4] According to the Globally Harmonized System (GHS), it is also classified as harmful to aquatic life with long-lasting effects.[1][2]

Handling Precautions:

- Handle in a well-ventilated area.[9]
- Wear suitable personal protective equipment (PPE), including safety goggles, gloves, and protective clothing.[9]
- Avoid contact with skin and eyes.[9]
- Keep away from heat, sparks, open flames, and other ignition sources.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[9]

First Aid Measures:

- In case of eye contact: Rinse immediately with plenty of water and seek medical advice.[4]
- In case of skin contact: Remove contaminated clothing and rinse skin with water.
- If inhaled: Move the person to fresh air.
- If swallowed: Do not induce vomiting. Seek immediate medical attention.

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